

Personal protective equipment for handling Food Yellow 3:1

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Compound of Interest

Compound Name: Food Yellow 3:1

Cat. No.: B093828

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Essential Safety and Handling Guide for Food Yellow 3:1

For Immediate Reference by Laboratory Professionals

This guide provides critical safety and logistical information for handling the synthetic azo dye, **Food Yellow 3:1** (also known as Sunset Yellow FCF or C.I. 15985:1). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Safety Data

The following table summarizes key quantitative data for **Food Yellow 3:1**. It is important to note that specific occupational exposure limits for this compound have not been established by bodies such as ACGIH or NIOSH. Therefore, it is often treated as "particulates not otherwise regulated" (PNOR), or nuisance dust, for which OSHA has set permissible exposure limits (PELs).

Parameter	Value	Source
CAS Number	15790-07-5	[1][2][3]
Molecular Formula	C16H9AlN2O7S2	[1]
Molecular Weight	432.37 g/mol	[1]
Appearance	Orange-Yellow Powder	[1]
OSHA PEL (as PNOR/Nuisance Dust)	Total Dust: 15 mg/m ³ Respirable Fraction: 5 mg/m ³	N/A
Toxicity Data (LC50, Fish)	> 100 mg/L (96 h, Danio rerio)	[4]
Toxicity Data (EC50, Daphnia)	> 100 mg/L (48 h, Daphnia magna)	[4]
Toxicity Data (EC50, Algae)	> 200 mg/L (72 h, Chlorella vulgaris)	[4]

Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate personal protective equipment is the first line of defense against potential exposure. The following PPE is mandatory when handling **Food Yellow 3:1** in powdered form or in solution.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[4]
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use. [4][5]
 - Protective Clothing: Wear fire or flame-resistant and impervious clothing to prevent skin contact.[4] A lab coat is the minimum requirement.
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below the OSHA PEL for nuisance dust, or if irritation is experienced, a full-face respirator with an

appropriate particulate filter should be used.^[4]

Operational Handling Protocols

Safe handling of **Food Yellow 3:1** requires careful attention to procedure to minimize the risk of inhalation and skin contact. The following step-by-step protocols should be followed for common laboratory tasks involving this substance.

Weighing and Transferring Powdered Dye

- Preparation:
 - Ensure you are wearing all required PPE.
 - Perform the weighing operation in a well-ventilated area, preferably within a chemical fume hood or an enclosure with local exhaust ventilation to control dust.^[4]
 - Use non-sparking tools to prevent ignition from electrostatic discharge.^[4]
- Procedure:
 - Gently scoop the required amount of **Food Yellow 3:1** powder. Avoid any actions that could create dust clouds.
 - Carefully transfer the powder to a suitable, closed container for transport to the next step.

Preparing a Stock Solution

- Preparation:
 - Wear all required PPE.
 - Work in a well-ventilated area or a chemical fume hood.
- Procedure:
 - Add a small amount of the chosen solvent (e.g., deionized water) to the weighed powder to create a paste. This minimizes dust generation when adding the bulk of the solvent.

- Gradually add the remaining solvent while stirring to ensure the dye is fully dissolved.
- Transfer the final solution to a clearly labeled and sealed container.

Spill and Disposal Procedures

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safe cleanup:

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Remove all sources of ignition.^[4]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not allow the chemical to enter drains.^[4]
- Cleanup:
 - For dry spills, carefully sweep or vacuum the material. Avoid generating dust.
 - Place the collected material into a suitable, closed container for disposal.^{[4][5]}
 - Clean the spill area with soap and water.

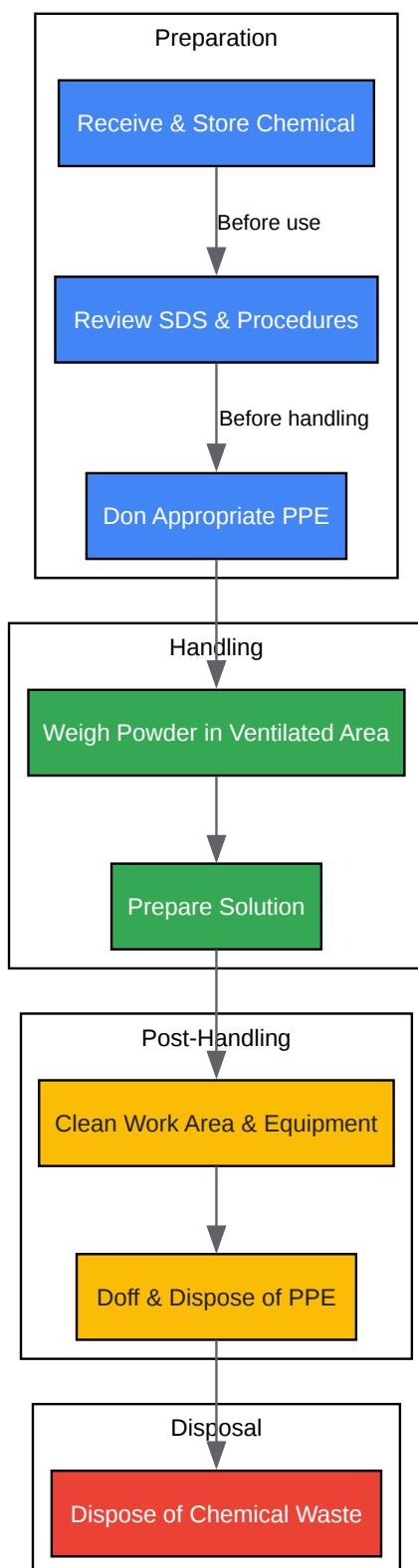
Waste Disposal Plan

Proper disposal of **Food Yellow 3:1** is crucial to prevent environmental contamination.

- Chemical Waste: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[4]
- Contaminated Materials: Any materials, such as gloves, paper towels, or containers that have come into contact with the chemical should be disposed of as hazardous waste in accordance with local, state, and federal regulations.
- Environmental Precautions: Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.^[4]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Food Yellow 3:1** from receipt of the chemical to its final disposal.



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Caption: Safe handling workflow for **Food Yellow 3:1**.

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